

# Application Notes and Protocols for 2,3-Dichloro-2-butene

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## Compound of Interest

Compound Name: 2,3-Dichloro-2-butene

Cat. No.: B073511

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This document provides detailed application notes and experimental protocols for the use of **2,3-dichloro-2-butene** as a chemical intermediate. It includes safety information, physical and chemical properties, a detailed protocol for a key synthetic application, and expected analytical data.

## Compound Information and Safety

**2,3-Dichloro-2-butene** is a halogenated alkene that exists as two geometric isomers: (Z)- (cis) and (E)- (trans). It is a versatile chemical intermediate used in organic synthesis.

Physical and Chemical Properties:

Property	Value	References
Molecular Formula	C <sub>4</sub> H <sub>6</sub> Cl <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	124.99 g/mol	<a href="#">[1]</a>
CAS Number	1587-26-4 (Z-isomer)	<a href="#">[1]</a>
Appearance	Colorless liquid	
Boiling Point	118.2 °C (rough estimate for Z-isomer)	
Density	~1.14 - 1.16 g/mL	<a href="#">[2]</a>

#### Safety and Handling Precautions:

**2,3-Dichloro-2-butene** and its isomers are hazardous chemicals and should be handled with extreme caution in a well-ventilated fume hood.

- **Hazards:** Flammable liquid and vapor. Causes severe skin burns and eye damage. May cause respiratory irritation. Fatal if inhaled. Suspected of causing cancer. Toxic if swallowed or in contact with skin.[\[3\]](#)
- **Personal Protective Equipment (PPE):** Wear protective gloves, protective clothing, eye protection, and face protection. Use a certified respirator if inhalation risk is present.
- **Handling:** Keep away from heat, sparks, open flames, and hot surfaces. Use only non-sparking tools. Take precautionary measures against static discharges. Avoid breathing mist, gas, or vapors.[\[3\]](#)
- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place. Store in a flammables area, away from strong oxidizing agents.[\[3\]](#)
- **First Aid:**
  - **Inhalation:** Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[3\]](#)

- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Seek immediate medical attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.

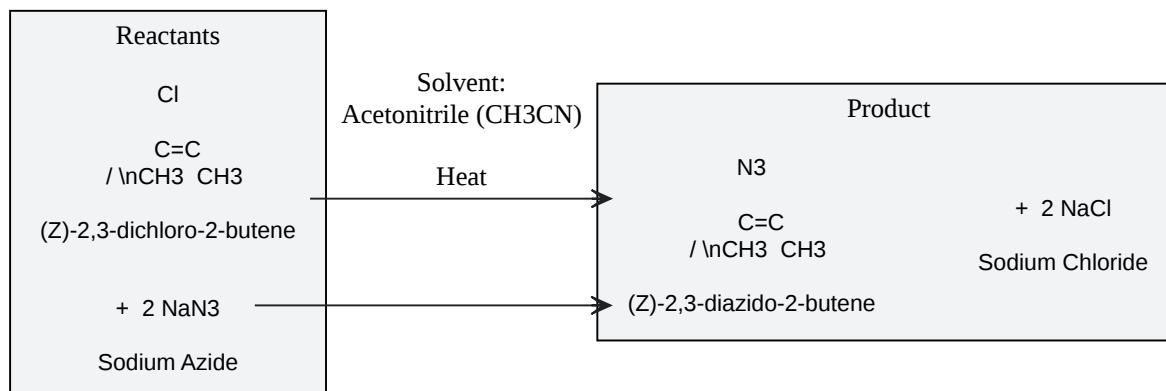
## Application: Synthesis of (Z)-2,3-Diazido-2-butene

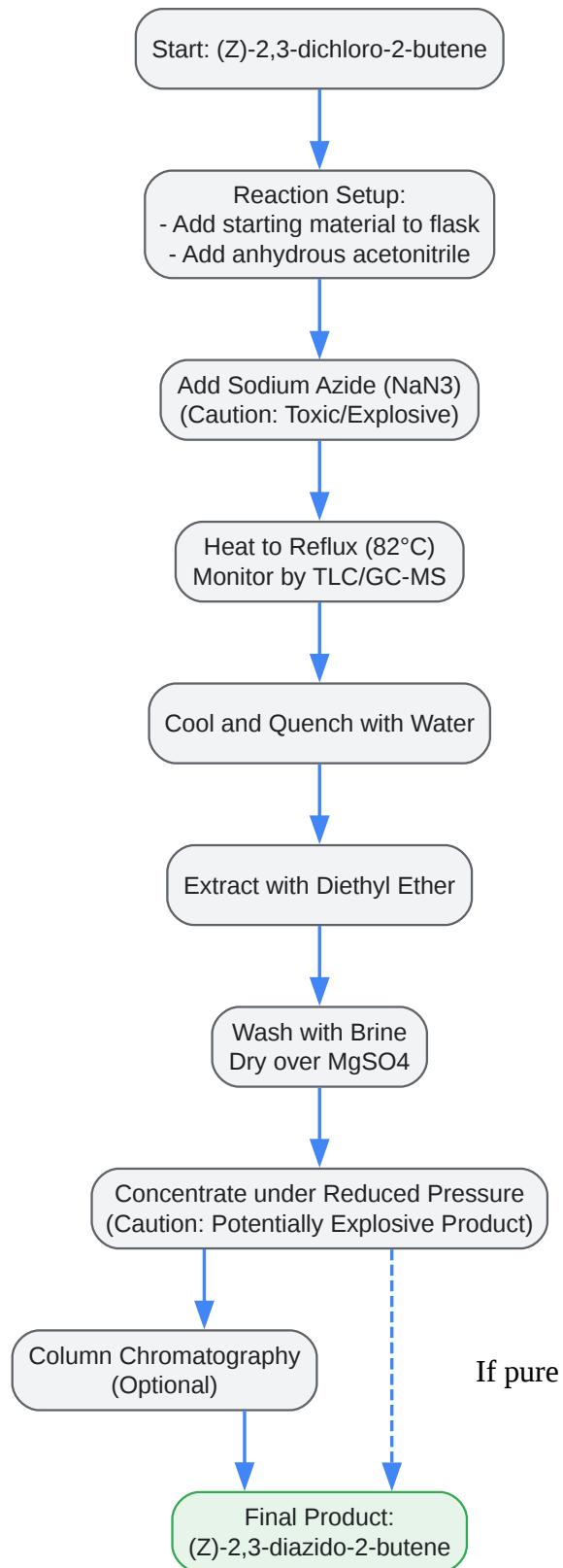
**2,3-Dichloro-2-butene** serves as a precursor for the synthesis of vicinal diazides, which are valuable intermediates for creating compounds with nitrogen-containing functional groups, such as vicinal diamines or 1,2,3-triazoles. The following protocol details the nucleophilic substitution reaction of (Z)-2,3-dichloro-2-butene with sodium azide.

## Experimental Protocol

Objective: To synthesize (Z)-2,3-diazido-2-butene via nucleophilic substitution.

Reaction Scheme:



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## References

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- 2. Sodium azide poisoning: a narrative review - PMC [pmc.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [Application Notes and Protocols for 2,3-Dichloro-2-butene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073511#experimental-protocol-for-using-2-3-dichloro-2-butene]

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